

# Etridiazole stock solution preparation and storage

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## Compound of Interest

Compound Name: **Etridiazole**

Cat. No.: **B1671771**

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## Application Notes and Protocols for Etridiazole

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **etridiazole** stock solutions, along with a summary of its chemical properties and mechanism of action.

## Chemical and Physical Properties of Etridiazole

**Etridiazole** is a fungicide used to control soil-borne diseases caused by pathogens such as Pythium and Phytophthora.<sup>[1]</sup> Pure **etridiazole** appears as a colorless and odorless liquid, while technical grade versions may be a pale yellow or reddish-brown liquid with a mild odor.<sup>[2]</sup> <sup>[3]</sup>

Table 1: Physical and Chemical Properties of **Etridiazole**

Property	Value	References
Molecular Formula	<chem>C5H5Cl3N2OS</chem>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	247.53 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	22 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	95 °C at 1 mmHg	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Density	1.497 g/cm³ at 25 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Water Solubility	117 mg/L at 25 °C	<a href="#">[4]</a> <a href="#">[7]</a>
LogP	3.37	<a href="#">[4]</a>
Vapor Pressure	$1.1 \times 10^{-2}$ mmHg at 25 °C	<a href="#">[4]</a>

## Preparation of Etridiazole Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **etridiazole**. Adjust the amounts accordingly for different desired concentrations.

### Materials:

- **Etridiazole** (analytical standard)[\[8\]](#)
- Dimethyl sulfoxide (DMSO)[\[5\]](#)
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Pipettes
- Vortex mixer
- Amber glass vials for storage

### Protocol:

- Weighing: Accurately weigh 100 mg of **etridiazole** powder on an analytical balance.
- Dissolving: Transfer the weighed **etridiazole** to a 10 mL volumetric flask.
- Solvent Addition: Add a small amount of DMSO (e.g., 5 mL) to the volumetric flask to dissolve the **etridiazole**.
- Vortexing: Gently vortex the solution until the **etridiazole** is completely dissolved.[9]
- Final Volume Adjustment: Add DMSO to the volumetric flask to bring the total volume to the 10 mL mark.
- Mixing: Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use amber glass vials to avoid repeated freeze-thaw cycles and protect from light.[10] Store as recommended in the storage section below.

Note: **Etridiazole** is also miscible with ethanol, methanol, acetonitrile, hexane, and xylene.[4] [11] The choice of solvent may depend on the specific experimental requirements. For analytical standards, ethanol and hexane have also been used.[9]

## Storage of Etridiazole Stock Solutions

Proper storage is crucial to maintain the stability and efficacy of the **etridiazole** stock solution.

Table 2: Recommended Storage Conditions for **Etridiazole**

Form	Storage Temperature	Duration	Container	Special Conditions	References
Powder	-20°C	Up to 3 years	Original container	Cool, dry place, away from direct sunlight and alkalis.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
In Solvent	-80°C	Up to 1 year	Amber glass vials	Protect from light. Avoid repeated freeze-thaw cycles.	<a href="#">[5]</a> <a href="#">[10]</a>

#### General Storage Guidelines:

- Temperature: Avoid high temperatures and freezing. While general pesticide storage guidelines suggest a range of 40°F to 100°F (approximately 4°C to 38°C), for stock solutions in solvent, colder temperatures (-20°C to -80°C) are recommended for long-term stability.[\[5\]](#) [\[12\]](#)[\[13\]](#)
- Light: **Etridiazole** is susceptible to degradation upon continuous exposure to sunlight.[\[4\]](#)[\[6\]](#) Store solutions in amber vials or in the dark to prevent photodecomposition.[\[10\]](#)
- pH: **Etridiazole** is hydrolyzed by alkalis.[\[6\]](#) Ensure the solvent and any aqueous buffers used are not alkaline. The hydrolysis half-life is 103 days at pH 6 and 25°C.[\[4\]](#)

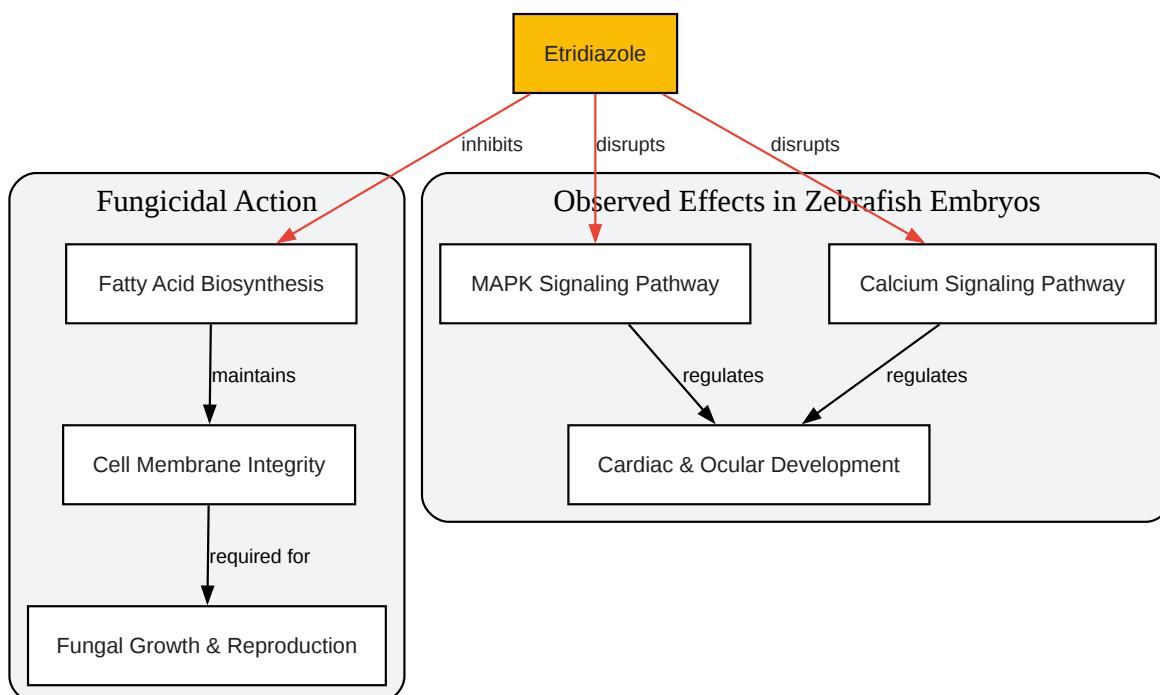
## Experimental Workflow for Stock Solution Preparation and Use

Caption: Workflow for preparing and using **etridiazole** stock solutions.

## Mechanism of Action

**Etridiazole**'s primary mode of action as a fungicide is the inhibition of essential fatty acid biosynthesis in fungi, which is critical for maintaining cell membrane integrity and function.[14] This disruption prevents fungal growth and reproduction.[14]

Recent studies in zebrafish embryos have also shed light on other potential molecular mechanisms. Exposure to **etridiazole** was found to disrupt several signaling pathways, leading to developmental abnormalities, particularly in the heart and eyes.[15] Key affected pathways include the MAPK signaling pathway and the calcium signaling pathway.[15]



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